

GC-MS Spectrum Analysis: 2,2-Diphenyl-4-morpholinobutanamide[1][2]

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Compound of Interest

Compound Name: *alpha,alpha-Diphenyl-4-morpholinebutyramide*

CAS No.: 94679-53-5

Cat. No.: B12012761

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Executive Summary & Forensic Context

2,2-diphenyl-4-morpholinobutanamide (MW: 324.42 g/mol) is a tertiary amide and a structural analog of the Moramide Intermediate (a Schedule II precursor).[1][2] While the controlled precursor typically contains a 3-methyl group (3-methyl-4-morpholino-2,2-diphenylbutyric acid), the compound analyzed here is the des-methyl amide variant.[1][2]

This distinction is critical in forensic analysis:

- **Legal Status:** As a des-methyl analog, it may fall outside specific list-based controls in some jurisdictions, making it a target for "designer" synthesis to bypass regulations.[1][2]
- **Analytical Challenge:** It shares significant spectral homology with Dextromoramide precursors, requiring precise identification of the molecular ion and specific fragmentation patterns to avoid false positives.

Chemical Profile & Properties[1][2][3][4]

Property	Data
IUPAC Name	2,2-diphenyl-4-(morpholin-4-yl)butanamide
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₂
Molecular Weight	324.42 Da
Monoisotopic Mass	324.1838 Da
Key Moieties	Diphenylmethane, Morpholine ring, Primary Amide
Predicted Boiling Point	~480°C (High thermal stability required for GC)
pKa (Predicted)	~7.5 (Morpholine nitrogen)

GC-MS Spectrum Analysis (EI, 70 eV)

The Electron Ionization (EI) spectrum of 2,2-diphenyl-4-morpholinobutanamide is characterized by a weak molecular ion and a dominant base peak derived from the morpholine moiety.^{[1][2]}

Key Diagnostic Ions^{[1][2]}

m/z (Mass-to-Charge)	Relative Abundance	Fragment Identity	Diagnostic Significance
100	100% (Base Peak)	$[\text{CH}_2=\text{N}(\text{C}_4\text{H}_8\text{O})]^+$	Alpha-Cleavage: Characteristic of N-substituted morpholines with an ethylene bridge. [1] [2]
167	40-60%	$[(\text{C}_6\text{H}_5)_2\text{CH}]^+$	Diphenylmethyl Cation: Highly stable carbocation; indicates the gem-diphenyl group. [1] [2]
324	< 5%	$[\text{M}]^+$	Molecular Ion: Weak due to rapid fragmentation; confirms MW of the des-methyl analog.
165	20-30%	$[\text{C}_{13}\text{H}_9]^+$	Fluorenyl Cation: Formed from m/z 167 by loss of H_2 ; typical of diphenylmethanes.
114	10-20%	$[\text{CH}_2-\text{CH}_2-\text{N}(\text{C}_4\text{H}_8\text{O})]^+$	Beta-Cleavage: Cleavage between the quaternary C2 and C3.
77	15-25%	$[\text{C}_6\text{H}_5]^+$	Phenyl Cation: General aromatic indicator. [1] [2]
56	10-15%	$[\text{C}_3\text{H}_6\text{N}]^+$	Morpholine Ring Fragment: Ring opening/cleavage. [1] [2]

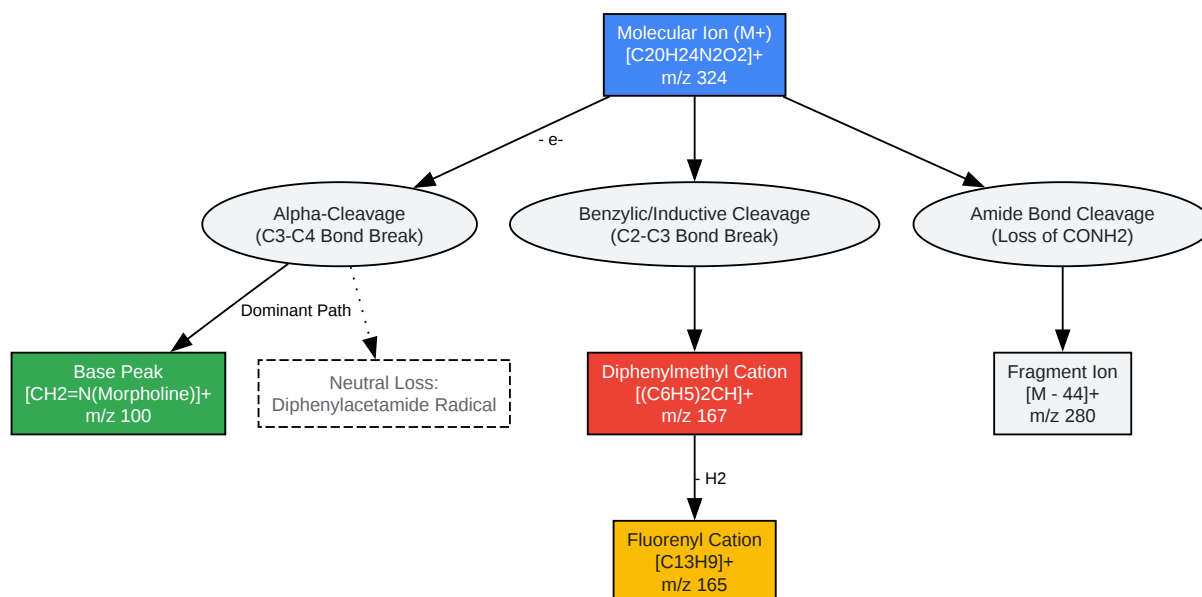
Fragmentation Mechanism Logic

The fragmentation is driven by two competing pathways:[3]

- **Charge Localization on Amine (Dominant):** The nitrogen lone pair on the morpholine ring drives alpha-cleavage of the C3-C4 bond, generating the stable iminium ion at m/z 100. This is the spectral fingerprint of the morpholino-ethyl side chain.
- **Charge Localization on Aromatic System:** The bulky diphenyl group facilitates benzylic-type cleavage at the quaternary C2 position, yielding the resonance-stabilized diphenylmethyl cation at m/z 167.

Visualization: Fragmentation Pathway

The following diagram illustrates the primary fragmentation routes leading to the diagnostic ions.



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Caption: Primary fragmentation pathways of 2,2-diphenyl-4-morpholinobutanamide under 70 eV Electron Ionization.[\[1\]](#)[\[2\]](#)

Comparative Guide: GC-MS vs. Alternatives

When analyzing this compound, GC-MS is the standard for identification, but LC-MS offers superior sensitivity for trace analysis in biological matrices.[\[1\]](#)[\[2\]](#)

Technology Comparison Matrix

Feature	GC-MS (EI)	LC-MS/MS (ESI)	GC-FID
Primary Use	Identification (Gold Standard)	Quantification & Trace Analysis	Purity Profiling (Synthesis)
Sensitivity	Moderate (ng/mL range)	High (pg/mL range)	Low (µg/mL range)
Sample Prep	Simple liquid extraction; Derivatization optional but recommended for amides. [1] [2]	Dilute-and-shoot or SPE. [1] [2]	Simple liquid extraction.
Selectivity	High (Spectral Fingerprint)	High (MRM Transitions)	Low (Retention Time only)
Limitations	Thermal degradation of amide to nitrile may occur in injector port. [2]	Less structural info (softer ionization).	No structural confirmation.

Critical Differentiation: Des-methyl vs. Methylated Precursor

The most common error is confusing this compound with the Moramide Intermediate (3-methyl analog).[\[1\]](#)[\[2\]](#)

- GC-MS Differentiation:

- Des-methyl (This compound): M^+ 324.^{[1][2]} Base peak m/z 100.
- Methylated (Moramide Int.): M^+ 338. Base peak m/z 114 (if methyl is on the morpholine side chain) or m/z 100 (if methyl is on the beta-carbon, shielding the cleavage). Note: The methyl in Moramide Intermediate is on the beta-carbon (C3), so the alpha-cleavage product (m/z 100) often remains the base peak, but the molecular ion shifts by +14 Da.
- Action: Always check the Molecular Ion (M^+) region (320-350 Da) to confirm the presence/absence of the methyl group.

Experimental Protocol: GC-MS Analysis

This protocol is designed to minimize thermal degradation of the labile amide bond.

Sample Preparation

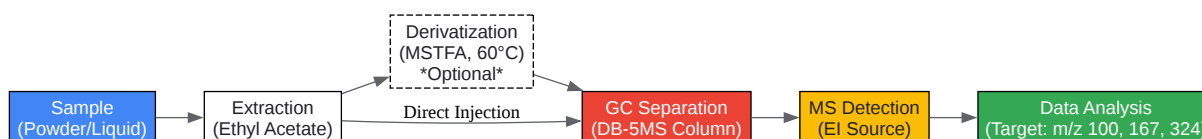
- Stock Solution: Dissolve 1 mg of sample in 1 mL Methanol (HPLC grade).
- Working Standard: Dilute to 50 $\mu\text{g/mL}$ in Ethyl Acetate (EtOAc is preferred over MeOH for GC injection to improve peak shape).
- Derivatization (Optional but Recommended):
 - To prevent thermal breakdown to the nitrile in the injector:
 - Add 50 μL MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) to 50 μL sample.^{[1][2]}
 - Incubate at 60°C for 20 mins.
 - Result: The amide nitrogen will be silylated, shifting M^+ to 396 (324 + 72).

Instrument Parameters (Agilent 7890/5977 eq.)

- Column: DB-5MS or Rxi-5Sil MS (30m x 0.25mm x 0.25 μm).^{[1][2]}
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode, 250°C. Warning: Do not exceed 260°C to avoid pyrolysis.

- Oven Program:
 - Initial: 100°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 280°C for 10 mins.
- MS Source: 230°C, 70 eV.
- Scan Range: m/z 40 – 450.

Workflow Diagram



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Caption: Analytical workflow for the identification of 2,2-diphenyl-4-morpholinobutanamide.

References

- United Nations Office on Drugs and Crime (UNODC). (2021). Recommended Methods for the Identification and Analysis of Synthetic Opioids. Laboratory and Scientific Section. [Link](#)
- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). (2023). Mass Spectral Library - Version 3.11. (Provides spectral data for structural analogs).[3][4] [Link](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Source for fragmentation mechanisms of amides and morpholines). [Link](#)
- National Institute of Standards and Technology (NIST). (2023). NIST Chemistry WebBook, SRD 69. (Reference for Moramide Intermediate Acid spectrum). [Link](#)

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Sources

- 1. Levomoramide [webbook.nist.gov]
- 2. CAS 119344-86-4: 2-(Dimethylamino)-2-(4-methylbenzyl)-1-[(... [cymitquimica.com]
- 3. Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders | MDPI [mdpi.com]
- 4. Electron ionization mass spectral fragmentation study of sulfation derivatives of polychlorinated biphenyls - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GC-MS Spectrum Analysis: 2,2-Diphenyl-4-morpholinobutanamide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12012761/docs#gc-ms-spectrum-analysis-2-2-diphenyl-4-morpholinobutanamide-1-2>]

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